

Application Notes and Protocols for BMS-202 In Vitro Assays

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Compound of Interest

Compound Name: *Bms-202*
CAS No.: *1675203-84-5*
Cat. No.: *B606222*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the in vitro evaluation of **BMS-202**, a potent, non-peptidic small molecule inhibitor of the PD-1/PD-L1 interaction.

Introduction

BMS-202 is a small-molecule inhibitor that targets the programmed cell death ligand 1 (PD-L1). [1] Unlike monoclonal antibodies, **BMS-202** offers a distinct mechanism of action by binding to the PD-L1 dimer interface, which blocks its interaction with the PD-1 receptor and reactivates T cell-mediated immune responses against tumors.[1] Biophysical studies have demonstrated that **BMS-202** binds directly to PD-L1, inducing its dimerization and thereby preventing the PD-1/PD-L1 interaction.[2] This document outlines detailed protocols for key in vitro assays to characterize the activity of **BMS-202**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **BMS-202** in various in vitro assays.

Parameter	Value	Assay Type	Cell Line/System	Reference
IC50	18 nM	PD-1/PD-L1 Interaction	Cell-free HTRF	[3][4]
KD	8 μ M	PD-L1 Binding	Not Specified	[3]
IC50	15 μ M	Cell Proliferation	SCC-3	[3][4][5]
IC50	10 μ M	Cell Proliferation	Jurkat (anti-CD3 activated)	[3][4][5]
IC50	Not specified	Cell Viability	U251 & LN229 (significant reduction at 10 μ M)	[6]
IC50	~5 μ M	Cell Viability	A375	[7]

Experimental Protocols

PD-1/PD-L1 Homogeneous Time-Resolved Fluorescence (HTRF) Binding Assay

This assay quantitatively measures the ability of **BMS-202** to inhibit the binding of PD-1 to PD-L1 in a cell-free system.

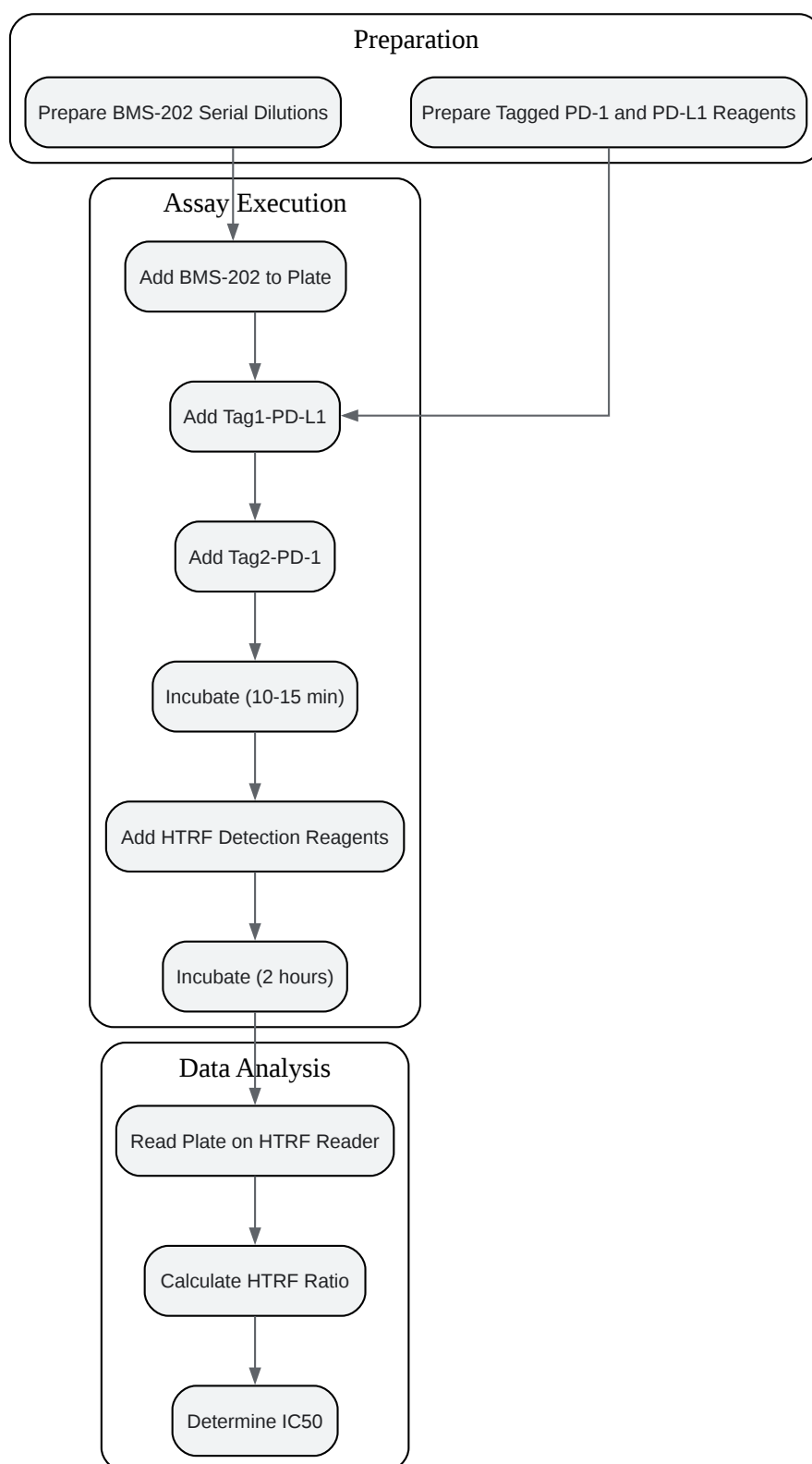
Materials:

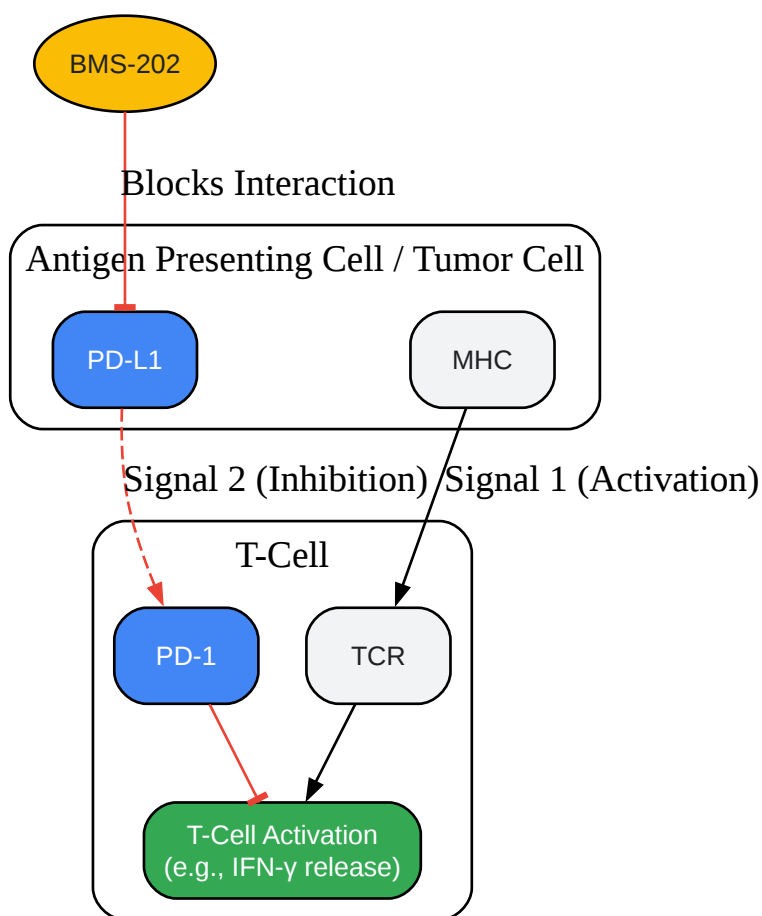
- PD-1/PD-L1 binding assay kit (e.g., Cisbio Assays)
- Recombinant human PD-1 protein (Tag2-labeled)
- Recombinant human PD-L1 protein (Tag1-labeled)
- **BMS-202**
- Assay buffer (provided in the kit or a suitable binding buffer)

- White, low-volume 96-well or 384-well plates
- HTRF-compatible microplate reader

Procedure:

- Compound Preparation: Prepare a serial dilution of **BMS-202** in the assay buffer. The final concentrations may range from picomolar to micromolar to determine the IC50 value. Include a vehicle control (e.g., DMSO).
- Reagent Preparation: Reconstitute the Tag1-PD-L1 and Tag2-PD-1 proteins in the assay buffer to the desired concentrations (e.g., 5 nM for Tag1-PD-L1 and 50 nM for Tag2-PD-1).[\[8\]](#)
- Assay Reaction:
 - Add 2 µL of the **BMS-202** dilution or vehicle control to the wells of the microplate.
 - Add 4 µL of Tag1-PD-L1 solution to each well.
 - Add 4 µL of Tag2-PD-1 solution to each well.
- Incubation: Incubate the plate at room temperature for 10-15 minutes.[\[8\]](#)[\[9\]](#)
- Detection: Add 10 µL of the HTRF detection reagents (anti-Tag1-Europium and anti-Tag2-XL665) to each well.
- Final Incubation: Incubate the plate for 2 hours at room temperature, protected from light.[\[8\]](#)
- Data Acquisition: Measure the HTRF signal using a microplate reader with an excitation wavelength of 337 nm and emission wavelengths of 620 nm and 665 nm.[\[8\]](#)
- Data Analysis: Calculate the HTRF ratio (OD665 nm / OD620 nm) * 10⁴.[\[9\]](#) Plot the HTRF ratio against the logarithm of the **BMS-202** concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.





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